

# Boc-2-cyano-D-phenylalanine CAS number and molecular weight

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## Compound of Interest

Compound Name: *Boc-2-cyano-D-phenylalanine*

Cat. No.: *B1336539*

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## Technical Guide: Boc-2-cyano-D-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Boc-2-cyano-D-phenylalanine**, a key building block in modern peptide synthesis and medicinal chemistry. This document outlines its chemical properties, general experimental protocols, and its role in the development of novel therapeutics.

## Core Compound Data

**Boc-2-cyano-D-phenylalanine** is a derivative of the amino acid D-phenylalanine. It features a tert-butyloxycarbonyl (Boc) protecting group on the amine and a cyano group at the 2-position of the phenyl ring. This unique structure imparts specific functionalities beneficial for peptide synthesis and drug design.[\[1\]](#)

Property	Value	Reference
CAS Number	261380-28-3	<a href="#">[1]</a>
Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	290.3 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solids	<a href="#">[1]</a>
Purity	≥ 99% (HPLC)	<a href="#">[1]</a>
Melting Point	82-91 °C	<a href="#">[1]</a>
Storage Conditions	0-8°C	<a href="#">[1]</a>
Synonyms	Boc-D-Phe(2-CN)-OH, Boc-o-Cyano-D-Phe-OH	<a href="#">[1]</a>

## Role in Peptide Synthesis and Drug Discovery

The strategic placement of the Boc and cyano groups makes **Boc-2-cyano-D-phenylalanine** a valuable reagent in synthetic chemistry.

- **Boc Protecting Group:** The tert-butyloxycarbonyl (Boc) group is a widely used protecting group for amines in peptide synthesis.[\[2\]](#) It is stable under a variety of reaction conditions but can be easily removed with acid, such as trifluoroacetic acid (TFA).[\[2\]](#)[\[3\]](#) This allows for the sequential addition of amino acids to a growing peptide chain in a controlled manner.[\[2\]](#)
- **Cyano Group:** The introduction of a cyano group onto the phenyl ring enhances the molecule's utility in drug development. This group can influence the biological activity and stability of peptides.[\[4\]](#)[\[5\]](#) It can also serve as a chemical handle for further modifications, enabling the creation of diverse molecular architectures for novel therapeutic agents.[\[4\]](#)[\[5\]](#)

The incorporation of **Boc-2-cyano-D-phenylalanine** into peptides can lead to modified peptides with enhanced properties for drug development, targeting specific biological pathways.[\[1\]](#)

## Experimental Protocols

While specific, detailed experimental protocols for **Boc-2-cyano-D-phenylalanine** are not readily available in the public domain, the following are general procedures for the synthesis of Boc-protected amino acids and their use in peptide synthesis. These can be adapted by skilled professionals for the specific requirements of this compound.

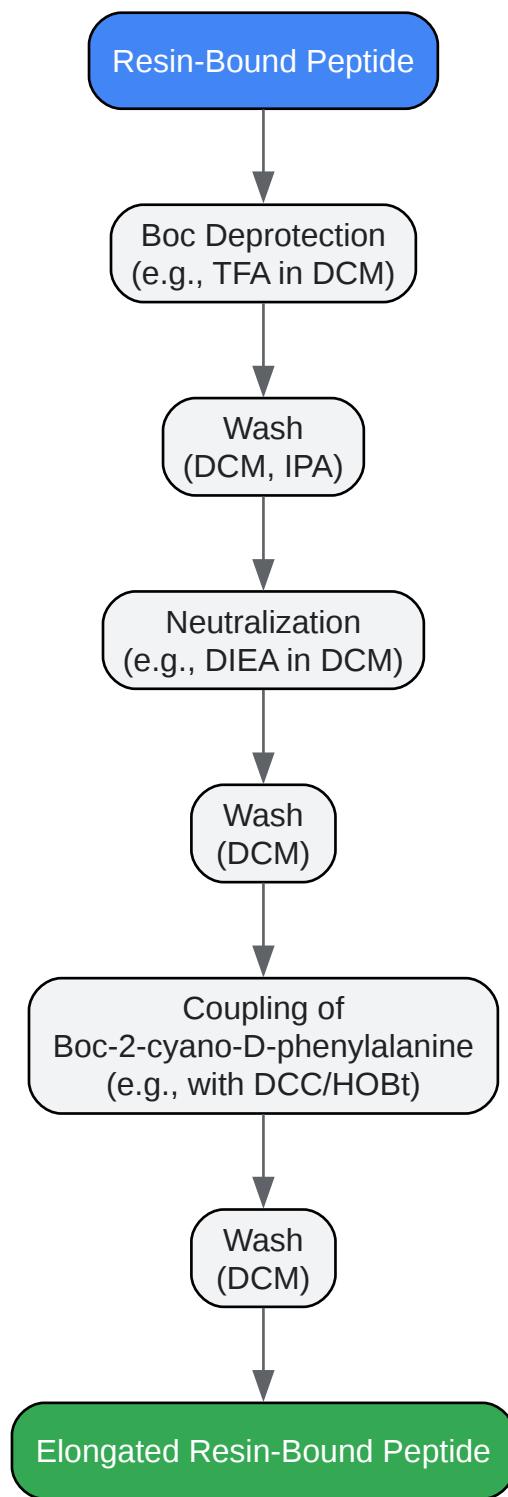
## General Synthesis of a Boc-Protected Amino Acid

This protocol describes a general method for the N-tert-butoxycarbonylation of an amino acid.

- **Dissolution:** The amino acid is dissolved in a suitable solvent mixture, such as aqueous dioxane or a mixture of THF and water.
- **Basification:** A base, like sodium hydroxide, is added to the solution.
- **Addition of Boc Anhydride:** Di-tert-butyl dicarbonate (Boc<sub>2</sub>O) is added to the reaction mixture.
- **Reaction:** The mixture is stirred at room temperature for several hours to allow the reaction to complete.
- **Workup:** The organic solvent is removed under vacuum. The aqueous solution is then acidified, typically with a cold solution of potassium hydrogen sulfate or dilute HCl, and extracted with an organic solvent like ethyl acetate.
- **Purification:** The combined organic extracts are washed, dried, and the solvent is evaporated to yield the Boc-protected amino acid. Further purification can be achieved by crystallization.

## General Workflow for Boc Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates a typical cycle for incorporating an amino acid, such as **Boc-2-cyano-D-phenylalanine**, into a peptide chain using solid-phase synthesis.



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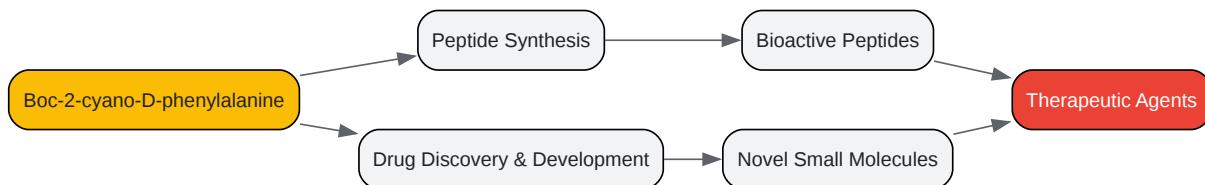
Boc Solid-Phase Peptide Synthesis Cycle

## Signaling Pathways

Currently, there is no specific information available in the public domain that directly links **Boc-2-cyano-D-phenylalanine** to the modulation of or interaction with specific signaling pathways. Its utility is primarily established as a building block in the synthesis of peptides and other organic molecules which may, in turn, be designed to interact with such pathways.

## Logical Relationships in Application

The following diagram illustrates the logical flow from the core compound to its potential applications in research and development.



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### Application Workflow

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